

# Peracetic Acid Solutions for Cell Culture Lab Sanitation: Application Notes and Protocols

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These application notes and protocols provide a comprehensive guide to the safe and effective preparation and use of peracetic acid (PAA) solutions for sanitation in a cell culture laboratory. Adherence to these guidelines is crucial for maintaining an aseptic environment and ensuring the integrity of experimental results.

## Application Notes

Peracetic acid ( $\text{CH}_3\text{CO}_3\text{H}$ ) is a powerful, broad-spectrum disinfectant that is highly effective against a wide range of microorganisms, including bacteria, fungi, yeasts, spores, and viruses. Its rapid action and environmentally friendly decomposition into acetic acid, water, and oxygen make it a suitable choice for decontaminating surfaces and equipment in a cell culture facility.

## Mechanism of Action

Peracetic acid functions as an oxidizing agent, denaturing proteins, disrupting cell wall permeability, and oxidizing sulfhydryl and sulfur bonds in proteins and enzymes of microorganisms. This multi-targeted mechanism of action contributes to its broad-spectrum efficacy and low potential for microbial resistance.

## Safety and Handling

Peracetic acid is a corrosive and hazardous chemical that requires strict safety precautions.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles or a face shield, and a lab coat when handling concentrated PAA solutions.
- Ventilation: Prepare and handle PAA solutions in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of vapors.
- Storage: Store concentrated PAA in its original, vented container in a cool, dry, and dark place, away from incompatible materials such as bases, reducing agents, and combustible materials.
- Spills: In case of a spill, neutralize with a sodium bicarbonate solution and absorb with an inert material. Evacuate the area if the spill is large or in a poorly ventilated space.

## Material Compatibility

Peracetic acid solutions can be corrosive to certain materials. It is essential to consider the compatibility of the surfaces and equipment to be disinfected.

Material	Compatibility with PAA Solutions
Stainless Steel (304, 316)	Excellent
Glass	Excellent
Polypropylene (PP)	Good
High-Density Polyethylene (HDPE)	Good
Polytetrafluoroethylene (PTFE)	Excellent
Polyvinyl Chloride (PVC)	Fair (can become brittle with prolonged exposure)
Aluminum	Poor (corrodes)
Copper	Poor (corrodes)
Brass	Poor (corrodes)
Rubber	Variable (check manufacturer's specifications)

Always consult the manufacturer's guidelines for your specific equipment before using peracetic acid.

## Efficacy of Peracetic Acid

The following table summarizes the effective concentrations and contact times of peracetic acid against common cell culture contaminants.

Microorganism	PAA Concentration (ppm)	PAA Concentration (%)	Contact Time	Temperature (°C)	Application	Reference
Gram-Positive & Gram-Negative Bacteria	< 100	< 0.01%	< 5 minutes	Ambient	Surface Disinfection	[1][2]
Fungi & Yeasts	< 100	< 0.01%	< 5 minutes	Ambient	Surface Disinfection	[1][2]
Saccharomyces cerevisiae	60 - 120	0.006% - 0.012%	15 minutes	Ambient	Liquid Suspension	
Cladosporium porophorum (conidia)	200 - 800	0.02% - 0.08%	Not Specified	Ambient	Growth Inhibition	
Viruses (general)	12 - 2250	0.0012% - 0.225%	Variable	Ambient	Surface Disinfection	[1][2]
Reovirus 3, MVM, Parvovirus, Avian, Polyomavirus	Fogging with 5.8% PAA solution		60 minutes	Ambient	Facility Decontamination	[3]
Bacterial Spores (Bacillus subtilis)	500 - 10,000	0.05% - 1.0%	15 seconds - 30 minutes	Ambient	Liquid Suspension	[1][2]

Bacillus subtilis spores	3000	0.3%	5 minutes	Ambient	Water Disinfectio n	[4]
Mycoplasma	500 - 1000	0.05% - 0.1%	Not Specified	Ambient	Media Sterilizatio n	[5][6]

## Protocols

### Protocol 1: Preparation of a 1% (10,000 ppm) Peracetic Acid Stock Solution from a 35% Concentrated Stock

This protocol describes the preparation of a 1% stock solution, which can be further diluted for various applications.

#### Materials:

- Concentrated Peracetic Acid (35%)
- Deionized or distilled water
- Graduated cylinders
- A clean, chemical-resistant container (e.g., glass or HDPE) with a vented cap
- Personal Protective Equipment (PPE)

#### Procedure:

- Don PPE: Put on gloves, safety goggles, and a lab coat.
- Work in a Fume Hood: Perform all steps in a certified chemical fume hood.
- Calculate Volumes: Use the following formula to calculate the required volumes:  $C_1V_1 = C_2V_2$   
Where:
  - $C_1$  = Concentration of the stock solution (35%)

- $V_1$  = Volume of the stock solution to be used (unknown)
- $C_2$  = Desired concentration of the final solution (1%)
- $V_2$  = Desired final volume of the solution (e.g., 1000 mL)

Example Calculation for 1000 mL of 1% PAA solution:  $(35\%) * V_1 = (1\%) * (1000 \text{ mL})$   $V_1 = (1 * 1000) / 35$   $V_1 = 28.6 \text{ mL}$  of 35% PAA

- Measure Water: Measure 971.4 mL (1000 mL - 28.6 mL) of deionized or distilled water into the chemical-resistant container.
- Add PAA to Water: Always add acid to water, never the other way around. Slowly and carefully add 28.6 mL of the 35% PAA concentrate to the water while gently stirring.
- Label the Container: Clearly label the container with the contents ("1% Peracetic Acid Solution"), the date of preparation, and any necessary hazard warnings.
- Storage: Store the 1% stock solution in a cool, dark, and well-ventilated area in a container with a vented cap. Use the freshly prepared solution for optimal efficacy.

## Protocol 2: General Surface Disinfection of Laboratory Benches and Equipment

### Materials:

- 1% Peracetic Acid Stock Solution (prepared as in Protocol 1)
- Deionized or distilled water
- Clean spray bottle or wipes
- PPE

### Procedure:

- Prepare Working Solution: Dilute the 1% stock solution to the desired working concentration (e.g., 1000-2000 ppm or 0.1-0.2%).

- For a 0.1% (1000 ppm) solution, mix 1 part of the 1% stock solution with 9 parts of deionized water.
- Clean the Surface: Before disinfection, remove any gross filth and organic matter from the surface by cleaning with a suitable laboratory detergent and rinsing with water.
- Apply PAA Solution: Thoroughly wet the surface with the working PAA solution using a spray bottle or by wiping.
- Ensure Contact Time: Allow the surface to remain wet for the required contact time (typically 5-10 minutes for general disinfection).
- Wipe or Air Dry: After the contact time, wipe the surface with a sterile cloth or allow it to air dry completely before use. For sensitive equipment, rinsing with sterile water may be necessary.

## Protocol 3: Disinfection of a CO<sub>2</sub> Incubator

### Materials:

- 1% Peracetic Acid Stock Solution
- Deionized or distilled water
- Sterile wipes or cloths
- PPE

### Procedure:

- Power Down: Turn off the incubator and allow it to cool to room temperature.
- Remove Internal Components: Carefully remove all shelves, racks, and the water pan.
- Clean Components: Thoroughly clean all removable components with a laboratory detergent and rinse with deionized water. Autoclave if possible.
- Prepare Working Solution: Prepare a 0.1% (1000 ppm) PAA working solution.

- **Disinfect Interior:** Wipe all interior surfaces of the incubator, including the door and gasket, with the PAA solution.
- **Contact Time:** Allow the solution to remain on the surfaces for at least 10 minutes.
- **Rinse and Dry:** Thoroughly wipe all surfaces with sterile deionized water to remove any PAA residue. Allow the incubator to air dry completely with the door ajar.
- **Reassemble and Restart:** Replace the sterilized internal components and fill the water pan with fresh, sterile distilled water. Power on the incubator and allow it to equilibrate before reintroducing cell cultures.

## Protocol 4: Disinfection of a Biological Safety Cabinet (BSC)

### Materials:

- 1% Peracetic Acid Stock Solution
- Deionized or distilled water
- Sterile wipes or cloths
- PPE

### Procedure:

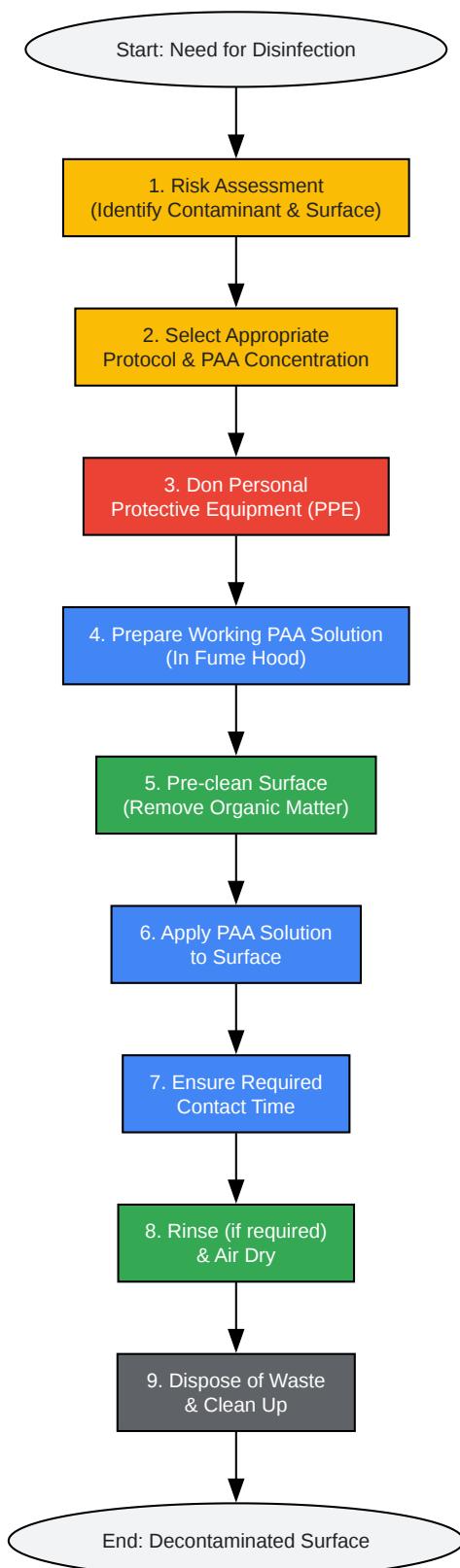
- **Decontaminate Materials:** Before cleaning the BSC, surface decontaminate and remove all items from the work area.
- **Prepare Working Solution:** Prepare a 0.2% (2000 ppm) PAA working solution.
- **Wipe Surfaces:** Wipe the interior surfaces of the BSC (work surface, interior walls, and inside of the sash) with the PAA solution.
- **Contact Time:** Allow the solution to remain on the surfaces for a contact time of at least 10-15 minutes.

- Rinse and Dry: Wipe down all surfaces with sterile deionized water to remove any PAA residue.
- UV Sterilization (if applicable): After cleaning, the BSC's UV lamp can be turned on for a recommended period as an additional decontamination step.
- Purge: Allow the BSC to run for at least 5 minutes to purge the air before beginning any new work.

## Workflow and Diagrams

### Workflow for Peracetic Acid Solution Preparation and Use

The following diagram illustrates the logical steps for the safe preparation and application of peracetic acid solutions in a cell culture lab.

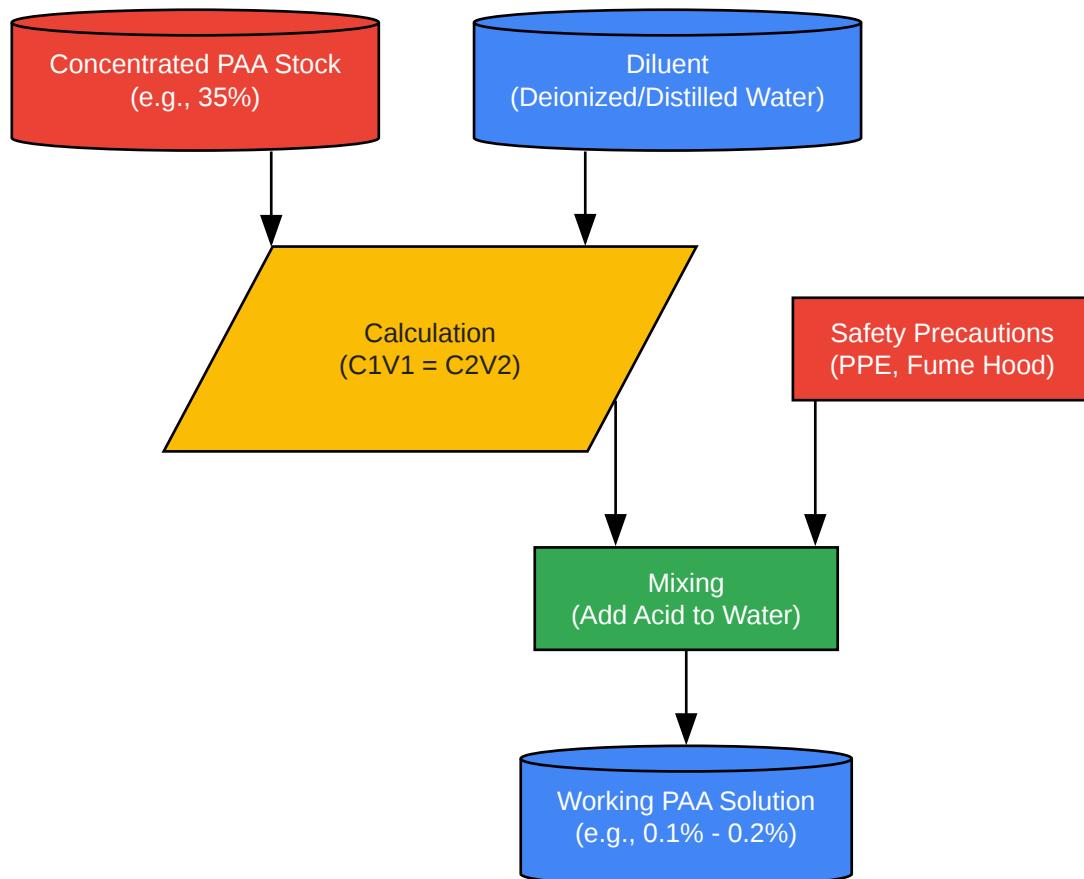


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Caption: Workflow for PAA Disinfection in a Cell Culture Lab.

## Logical Relationship for PAA Solution Preparation

This diagram outlines the key considerations and steps for preparing a diluted PAA solution from a concentrate.



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